

# property differences between 2,4-dimethyloctane and 3,5-dimethyloctane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dimethyloctane

Cat. No.: B1655664

[Get Quote](#)

## A Comparative Analysis of 2,4-Dimethyloctane and 3,5-Dimethyloctane

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of isomeric compounds is paramount. This guide provides a detailed comparison of two constitutional isomers of decane: **2,4-dimethyloctane** and 3,5-dimethyloctane. While sharing the same molecular formula (C<sub>10</sub>H<sub>22</sub>) and molecular weight, their structural differences lead to distinct physical properties.

## Comparative Analysis of Physicochemical Properties

The positioning of the methyl groups along the octane backbone significantly influences the intermolecular forces and, consequently, the bulk properties of **2,4-dimethyloctane** and 3,5-dimethyloctane. The following table summarizes the key physical property differences based on available experimental data.

Property	2,4-Dimethyloctane	3,5-Dimethyloctane
Molecular Formula	C10H22	C10H22
Molecular Weight ( g/mol )	142.28	142.28
Boiling Point (°C)	153 - 156.9[1][2][3][4][5]	158.6 - 160[6][7][8][9]
Density (g/cm <sup>3</sup> at 20°C)	0.723 - 0.732[1][2][4][5]	0.74[6][7][8][9][10]
Refractive Index (at 20°C)	1.407 - 1.411[1][2][3][4][5]	1.41 - 1.413[6][9][10]
Melting Point (°C)	-83.15[2][5]	-53.99[6][8]
Flash Point (°C)	49 - 78.5[1][2][4][11]	38 - 81[6][7][9]
Vapor Pressure (mmHg at 25°C)	3.73[2][4]	3.38[6]

## Experimental Protocols

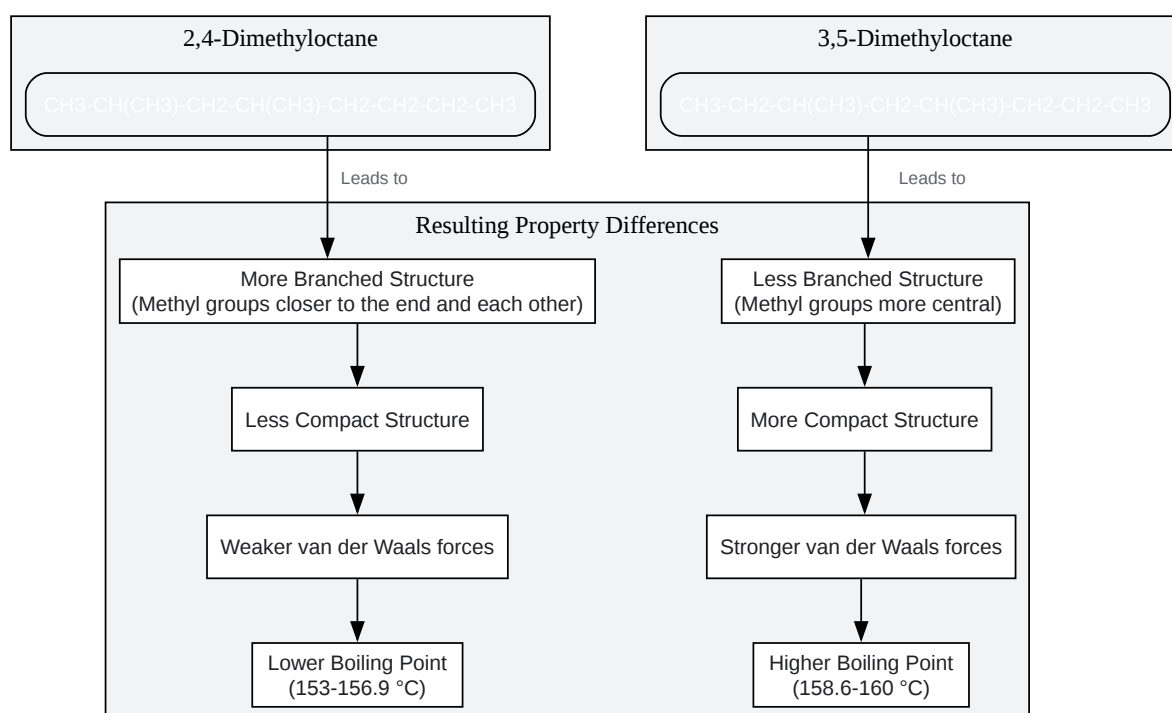
While specific experimental details for the cited data are not exhaustively available, the following are standard methodologies for determining the key physical properties listed above.

- Boiling Point Determination:** The boiling point is typically determined using distillation or a capillary method (Thiele tube). In a standard distillation, the temperature at which the liquid and vapor phases are in equilibrium at a given pressure (usually atmospheric) is recorded. For smaller quantities, a capillary tube method can be employed where the sample is heated alongside a thermometer in a sealed capillary, and the temperature at which a continuous stream of bubbles emerges is noted as the boiling point.
- Density Measurement:** Density is commonly measured using a pycnometer or a digital density meter. A pycnometer is a flask with a specific volume that is weighed empty, then filled with the sample and weighed again. The density is calculated from the mass of the sample and the known volume of the pycnometer. Digital density meters operate on the principle of measuring the oscillation frequency of a U-shaped tube filled with the sample, which is then correlated to its density.
- Refractive Index Measurement:** The refractive index is determined using a refractometer, such as an Abbé refractometer. A small sample of the liquid is placed on the prism of the

instrument, and light is passed through it. The angle at which the light is refracted is measured and converted to a refractive index value. The temperature must be carefully controlled as the refractive index is temperature-dependent.

## Structure-Property Relationship

The observed differences in physical properties can be attributed to the structural variations between the two isomers. The following diagram illustrates the structural formulas and highlights how the placement of methyl groups influences the boiling point.



[Click to download full resolution via product page](#)

Caption: Structural comparison and its effect on the boiling point.

In summary, the more branched structure of **2,4-dimethyloctane** results in a less compact molecule with weaker intermolecular van der Waals forces, leading to a lower boiling point compared to the more centrally substituted and more compact 3,5-dimethyloctane. These subtle structural differences have a measurable impact on the physical properties, a critical consideration in applications such as solvent selection, fuel formulation, and as reference standards in analytical chemistry.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 2,4-Dimethyloctane | 4032-94-4 [smolecule.com]
- 2. Page loading... [wap.guidechem.com]
- 3. stenutz.eu [stenutz.eu]
- 4. 2,4-dimethyloctane | 4032-94-4 [chemnet.com]
- 5. chembk.com [chembk.com]
- 6. chembk.com [chembk.com]
- 7. 3,5-Dimethyloctane | CAS 15869-93-9 | Chemical-Suppliers [chemical-suppliers.eu]
- 8. 3,5-DIMETHYLOCTANE [chembk.com]
- 9. 15869-93-9 CAS MSDS (3,5-DIMETHYLOCTANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. labproinc.com [labproinc.com]
- 11. 2,4-dimethyloctane | CAS#:4032-94-4 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [property differences between 2,4-dimethyloctane and 3,5-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1655664#property-differences-between-2-4-dimethyloctane-and-3-5-dimethyloctane]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)